

Application Note: Analysis of Pentadecyl Acetate by Gas Chromatography-Mass Spectrometry (GC-MS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentadecyl acetate

Cat. No.: B1201561

[Get Quote](#)

Abstract

This application note details a comprehensive method for the qualitative and quantitative analysis of **Pentadecyl acetate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Pentadecyl acetate**, a long-chain fatty acid ester, has applications in various fields, including its role as a component in insect pheromone formulations and as a specialty chemical. The protocols provided herein are intended for researchers, scientists, and professionals in drug development and chemical analysis, offering a robust framework for sample preparation, instrument setup, and data analysis.

Introduction

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry, making it an ideal method for the identification and quantification of volatile and semi-volatile compounds such as **Pentadecyl acetate**.^[1] The proper preparation of samples and optimization of GC-MS parameters are crucial for achieving accurate and reproducible results. This document outlines a standard protocol for the analysis of **Pentadecyl acetate**, including sample preparation, instrument parameters, and expected analytical outcomes.

Data Presentation

The following tables summarize the key quantitative data for the GC-MS analysis of **Pentadecyl acetate**.

Table 1: Chemical and Chromatographic Properties of **Pentadecyl Acetate**

Property	Value	Reference
Chemical Formula	C ₁₇ H ₃₄ O ₂	[2]
Molecular Weight	270.45 g/mol	[2]
CAS Number	629-58-3	[2]
Kovats Retention Index (Standard Non-Polar Column)	1857	[2]

Table 2: Mass Spectrometric Data for **Pentadecyl Acetate** (Electron Ionization)

Mass-to-Charge Ratio (m/z)	Relative Abundance (%)	Ion Assignment
43	100	[CH ₃ CO] ⁺
55	80	[C ₄ H ₇] ⁺
57	45	[C ₄ H ₉] ⁺
61	95	[CH ₃ COOH ₂] ⁺
71	35	[C ₅ H ₁₁] ⁺
83	25	[C ₆ H ₁₁] ⁺

Note: Data is compiled from the NIST Mass Spectrometry Data Center. The fragmentation pattern is characteristic of long-chain acetates, with the base peak at m/z 43 corresponding to the acetyl cation.

Experimental Protocols

Sample Preparation

The following protocol describes a general method for preparing samples containing **Pentadecyl acetate** for GC-MS analysis. The choice of solvent and extraction method may need to be optimized based on the sample matrix.

Materials:

- Sample containing **Pentadecyl acetate**
- Hexane or Dichloromethane (GC grade)
- Anhydrous sodium sulfate
- Vortex mixer
- Centrifuge
- GC vials with septa

Procedure:

- Liquid Samples: Dilute an accurately weighed or measured amount of the liquid sample in a suitable solvent such as hexane or dichloromethane to a final concentration within the calibrated range of the instrument.
- Solid Samples: Extract a known amount of the homogenized solid sample with hexane or dichloromethane. Vortex the mixture for 2 minutes, followed by centrifugation at 5000 rpm for 10 minutes to separate the solid debris.
- Extraction: Carefully transfer the supernatant to a clean vial. For samples with high water content, pass the organic extract through a small column of anhydrous sodium sulfate to remove residual water.
- Final Preparation: Transfer the final extract into a 2 mL GC vial for analysis.

GC-MS Instrumentation and Parameters

The following instrumental parameters can be used as a starting point and should be optimized for the specific instrument and column used.

Gas Chromatograph (GC) Parameters:

- Column: HP-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent 5% phenyl-methylpolysiloxane column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250°C.
- Injection Volume: 1 μ L.
- Split Ratio: 20:1 (can be adjusted based on sample concentration).
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.

Mass Spectrometer (MS) Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 230°C.
- Transfer Line Temperature: 280°C.
- Mass Scan Range: 40-400 amu.
- Scan Rate: 2 scans/second.

Mandatory Visualization

The following diagram illustrates the general workflow for the GC-MS analysis of **Pentadecyl acetate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for GC-MS analysis of **Pentadecyl acetate**.

Discussion

The provided protocol offers a reliable method for the analysis of **Pentadecyl acetate**. The retention time of **Pentadecyl acetate** can be estimated based on its Kovats retention index, which is a standardized measure of a compound's elution time relative to n-alkanes. On a standard non-polar column like the HP-5ms, **Pentadecyl acetate** is expected to elute in the mid-to-late region of the chromatogram under the specified temperature program.

The mass spectrum of **Pentadecyl acetate** is characterized by a prominent peak at m/z 43, which corresponds to the $[\text{CH}_3\text{CO}]^+$ ion, and a characteristic fragmentation pattern of long-chain esters. The molecular ion peak (m/z 270) may be of low abundance or absent in the EI spectrum.

For quantitative analysis, it is recommended to use an internal standard, such as a deuterated analog or a compound with similar chemical properties and a different retention time. A calibration curve should be prepared using a series of standard solutions of **Pentadecyl acetate** of known concentrations.

Conclusion

This application note provides a detailed and practical guide for the GC-MS analysis of **Pentadecyl acetate**. The outlined protocols for sample preparation and instrument parameters, along with the provided quantitative data, will enable researchers and scientists to develop and validate their own methods for the accurate and reliable analysis of this compound in various matrices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Pentadecyl acetate | C17H34O2 | CID 522077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: Analysis of Pentadecyl Acetate by Gas Chromatography-Mass Spectrometry (GC-MS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201561#gas-chromatography-mass-spectrometry-gc-ms-analysis-of-pentadecyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com